

# Application Note: Preparation of Galidesivir Dihydrochloride Solutions

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## Compound of Interest

Compound Name: *Galidesivir dihydrochloride*

Cat. No.: *B12368105*

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## Introduction

Galidesivir (BCX4430) is a broad-spectrum antiviral agent that acts as a viral RNA-dependent RNA polymerase (RdRP) inhibitor.<sup>[1][2]</sup> It has demonstrated in vitro activity against a range of RNA viruses, including coronaviruses, filoviruses, and flaviviruses.<sup>[2][3]</sup> Accurate and consistent preparation of **Galidesivir dihydrochloride** solutions is critical for reliable experimental results in virological and pharmacological studies. This application note provides a detailed protocol for calculating molarity and preparing solutions of **Galidesivir dihydrochloride** for research use.

## Quantitative Data Summary

A summary of the key chemical and physical properties of **Galidesivir dihydrochloride** is provided in the table below. It is important to note that batch-specific molecular weights may vary due to hydration, and it is recommended to refer to the Certificate of Analysis for the most accurate information.<sup>[2]</sup>

Property	Value	Source
Chemical Name	(2S,3S,4R,5R)-2-(4-Amino-5H-pyrrolo[3,2-d]pyrimidin-7-yl)-5-(hydroxymethyl)-3,4-pyrrolidinediol dihydrochloride	
Molecular Formula	C <sub>11</sub> H <sub>15</sub> N <sub>5</sub> O <sub>3</sub> ·2HCl	[2]
Molecular Weight	338.19 g/mol	[2][4]
CAS Number	1373208-51-5	[2]
Appearance	Solid powder	[4]
Purity	≥98% (HPLC)	[2]
Max Solubility in Water	33.82 mg/mL (100 mM)	[2]
Max Solubility in DMSO	16.91 mg/mL (50 mM)	[2]
Storage Temperature	-20°C	[1][2]

## Experimental Protocols

### Molarity Calculation

The fundamental formula for calculating the mass of **Galidesivir dihydrochloride** required to prepare a solution of a specific molarity is:

$$\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$$

Example Calculation for a 10 mM Stock Solution in 10 mL of Water:

- Molarity: 10 mM = 0.010 mol/L
- Volume: 10 mL = 0.010 L
- Molecular Weight: 338.19 g/mol

$$\text{Mass (g)} = 0.010 \text{ mol/L} \times 0.010 \text{ L} \times 338.19 \text{ g/mol} = 0.033819 \text{ g}$$

Therefore, 33.82 mg of **Galidesivir dihydrochloride** is needed to prepare 10 mL of a 10 mM stock solution.

## Preparation of a 10 mM Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **Galidesivir dihydrochloride** in sterile, nuclease-free water.

Materials:

- **Galidesivir dihydrochloride** powder
- Sterile, nuclease-free water
- Calibrated analytical balance
- Sterile conical tubes (e.g., 15 mL or 50 mL)
- Sterile, nuclease-free pipette tips
- Vortex mixer
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Procedure:

- **Equilibration:** Allow the vial of **Galidesivir dihydrochloride** and the sterile water to equilibrate to room temperature before use.
- **Weighing:** Tare a sterile conical tube on the analytical balance. Carefully weigh the calculated amount of **Galidesivir dihydrochloride** powder (e.g., 33.82 mg for a 10 mL solution) and transfer it to the conical tube.
- **Solvent Addition:** Using a calibrated pipette, add the desired volume of sterile, nuclease-free water to the conical tube containing the powder.
- **Dissolution:** Cap the tube securely and vortex the solution until the powder is completely dissolved. Visually inspect the solution to ensure there are no visible particulates.

- **Sterilization (Optional):** If required for the downstream application, the stock solution can be filter-sterilized using a 0.22 µm syringe filter.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes in sterile, nuclease-free microcentrifuge tubes. This prevents repeated freeze-thaw cycles which can degrade the compound. Store the aliquots at -20°C for long-term storage.

## Preparation of Working Solutions

This protocol describes the preparation of a 100 µM working solution from a 10 mM stock solution.

Materials:

- 10 mM **Galidesivir dihydrochloride** stock solution
- Appropriate sterile diluent (e.g., cell culture medium, PBS)
- Sterile, nuclease-free pipette tips and microcentrifuge tubes

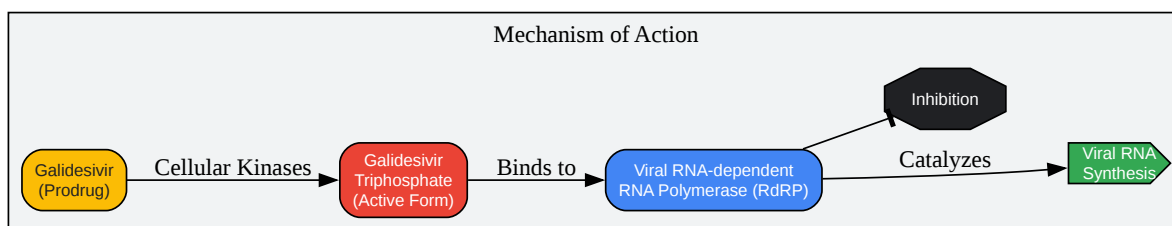
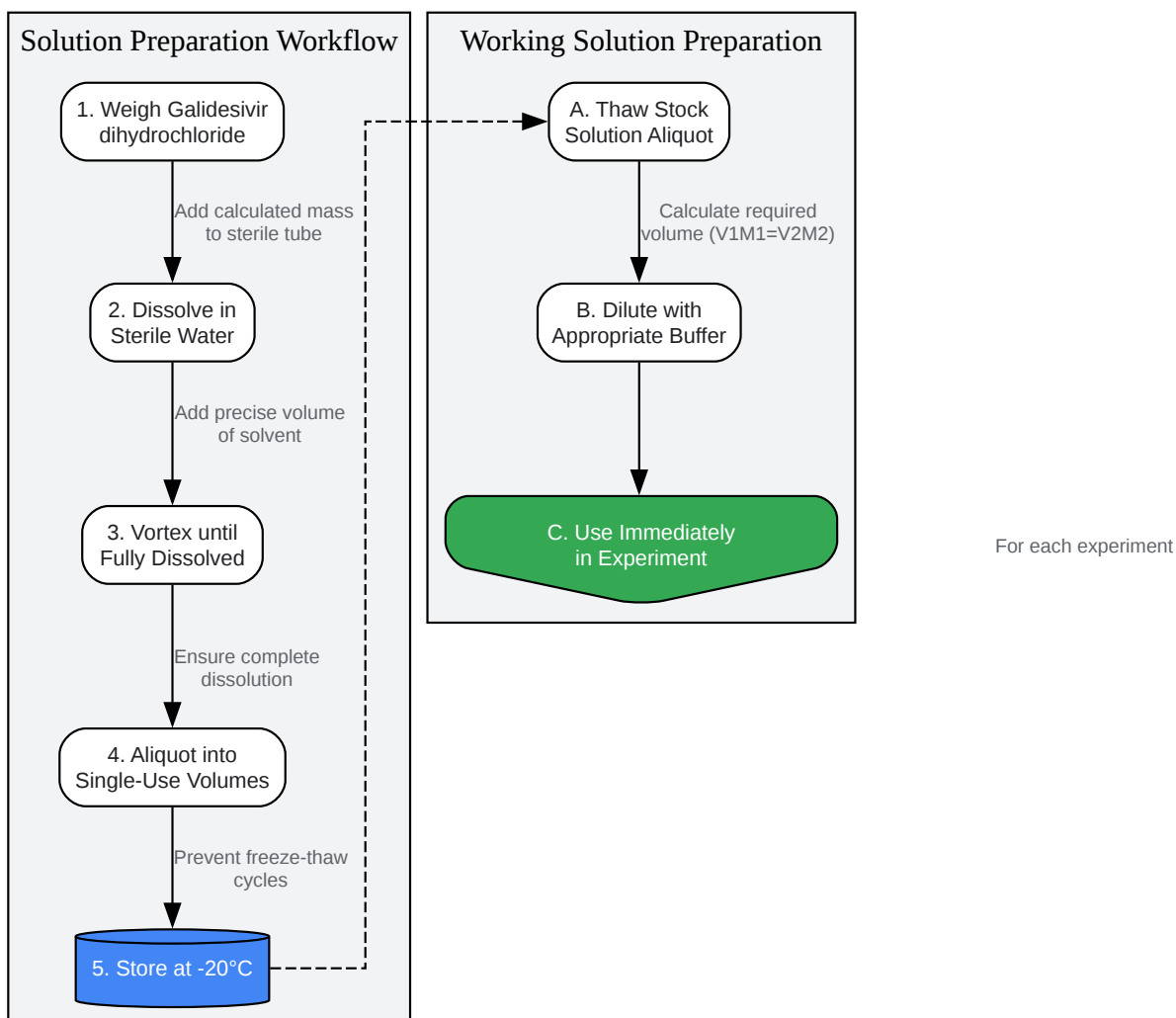
Procedure:

- **Thawing:** Thaw a single aliquot of the 10 mM stock solution at room temperature.
- **Dilution Calculation:** Use the following formula to calculate the volume of stock solution needed:  $V_1M_1 = V_2M_2$  Where:
  - $V_1$  = Volume of the stock solution
  - $M_1$  = Molarity of the stock solution (10 mM)
  - $V_2$  = Final volume of the working solution
  - $M_2$  = Final molarity of the working solution (100 µM or 0.1 mM)

For example, to prepare 1 mL (1000 µL) of a 100 µM working solution:  $V_1 = (1000 \text{ µL} \times 0.1 \text{ mM}) / 10 \text{ mM} = 10 \text{ µL}$

- Dilution: In a sterile microcentrifuge tube, add 990  $\mu\text{L}$  of the desired diluent. Add 10  $\mu\text{L}$  of the 10 mM **Galidesivir dihydrochloride** stock solution to the diluent.
- Mixing: Gently pipette up and down to mix the solution thoroughly.
- Use: The working solution is now ready for use in experiments. Prepare fresh working solutions for each experiment to ensure accuracy.

## Visualizations



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## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Galidesivir dihydrochloride | RNA Polymerase | Tocris Bioscience [tocris.com]
- 3. Galidesivir | C11H15N5O3 | CID 10445549 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. medkoo.com [medkoo.com]
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